

Geranyl Valerate: A Comprehensive Technical Guide to its Chemical Identity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Geranyl valerate

CAS No.: 10402-47-8

Cat. No.: B078271

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of **geranyl valerate**, a significant monoterpene ester utilized in the flavor and fragrance industries. This document, intended for researchers, scientists, and professionals in drug development, will elucidate the chemical structure and systematically derive the International Union of Pure and Applied Chemistry (IUPAC) name for this compound.

Executive Summary

Geranyl valerate is an organic compound classified as a fatty alcohol ester, recognized for its characteristic fruity and floral aroma.^{[1][2]} Its chemical identity is defined by the esterification of geraniol, a monoterpenoid alcohol, with valeric acid (pentanoic acid). A thorough understanding of its precise chemical structure, including its stereochemistry, is paramount for its synthesis, analysis, and application in various scientific and industrial fields. This guide will deconstruct the molecule to clarify its structural components and the corresponding IUPAC nomenclature.

Chemical Structure and Molecular Formula

Geranyl valerate possesses the molecular formula $C_{15}H_{26}O_2$.^{[3][4]} The molecule is composed of two primary functional groups: a ten-carbon acyclic monoterpene unit derived from geraniol and a five-carbon valerate (or pentanoate) group, linked by an ester bond.

The structural backbone is the 3,7-dimethylocta-2,6-dienyl group, which contains two double bonds. The stereochemistry of the double bond at the C2 position is crucial and exists predominantly as the trans or (E) isomer, a detail explicitly addressed in its formal IUPAC name.^{[3][5]}

Below is a two-dimensional representation of the chemical structure of **geranyl valerate**.

Chemical Structure of **Geranyl Valerate**

Caption: 2D structure of (2E)-3,7-dimethylocta-2,6-dienyl pentanoate.

IUPAC Nomenclature Deconstruction

The formal IUPAC name for **geranyl valerate** is [(2E)-3,7-dimethylocta-2,6-dienyl] pentanoate.^[3] This name is derived by systematically identifying and numbering the parent chains of both the alcohol and carboxylic acid components that form the ester.

The Alcohol Moiety: (2E)-3,7-dimethylocta-2,6-dien-1-ol (Geraniol)

- **Parent Chain Identification:** The longest carbon chain containing the hydroxyl group (-OH) and the maximum number of double bonds is an eight-carbon chain, hence the root name "octa".
- **Functional Group Suffix:** As it is an alcohol, the suffix "-ol" is used.
- **Unsaturation:** There are two double bonds located at the second and sixth carbon atoms, indicated by "2,6-diene".
- **Numbering:** The chain is numbered from the end that gives the hydroxyl group the lowest possible locant. Therefore, the carbon attached to the oxygen is C1.

- **Substituents:** Two methyl groups are present as substituents at the third and seventh carbon atoms, leading to the prefix "3,7-dimethyl".
- **Stereochemistry:** The double bond between C2 and C3 has the higher priority groups on opposite sides, which is designated as (E) (from the German *entgegen*, meaning opposite).
- **Assembling the Name:** Combining these elements gives the systematic name for geraniol: (2E)-3,7-dimethylocta-2,6-dien-1-ol. When this alcohol forms an ester, it is referred to as the (2E)-3,7-dimethylocta-2,6-dienyl group.

The Carboxylic Acid Moiety: Pentanoic Acid

- **Parent Chain Identification:** The carboxylic acid component has a five-carbon chain, giving the root name "pentan".
- **Functional Group Suffix:** The suffix for a carboxylic acid is "-oic acid".
- **Assembling the Name:** The systematic name is pentanoic acid. When it forms an ester, the "-oic acid" suffix is changed to "-oate", resulting in pentanoate.

Assembling the Ester Name

In naming esters, the alcohol group is named first as an alkyl substituent, followed by the carboxylate group. Therefore, the components are combined to form the final IUPAC name: [(2E)-3,7-dimethylocta-2,6-dienyl] pentanoate.^[3]

Physicochemical Properties

A summary of key physicochemical properties for **geranyl valerate** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C15H26O2	PubChem[3]
Molecular Weight	238.37 g/mol	PubChem[3]
CAS Number	10402-47-8	PubChem[3]
Appearance	Colorless liquid	JECFA[3]
Odor	Fruity, pineapple aroma	JECFA[2][3]
Density	0.887-0.900 g/cm ³	JECFA[3]
Refractive Index	1.465-1.471	JECFA[3]
Boiling Point (est.)	281°C	Scent.vn[6]
Water Solubility	Practically insoluble	JECFA[3]

Synthesis and Applications

General Synthesis Protocol

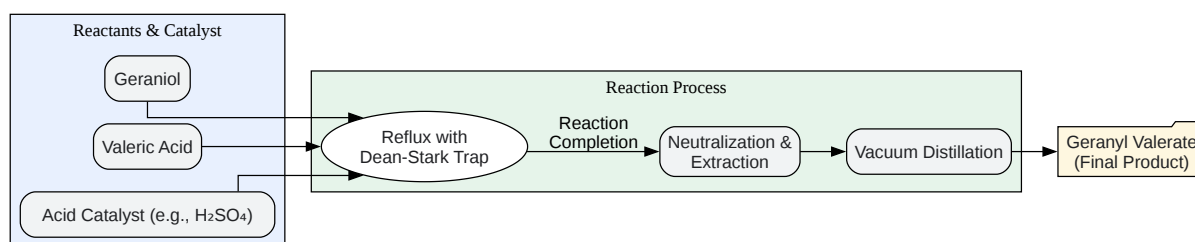
Geranyl valerate is typically synthesized through the direct esterification of geraniol with valeric acid. A common laboratory and industrial method is the Fischer-Speier esterification.

Experimental Protocol: Fischer-Speier Esterification of Geraniol

- **Reactant Preparation:** Equimolar amounts of geraniol and valeric acid are added to a round-bottom flask.
- **Catalyst Addition:** A catalytic amount of a strong acid, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid, is introduced to the mixture.
- **Reaction Setup:** The flask is fitted with a Dean-Stark apparatus and a reflux condenser to facilitate the removal of water, which is a byproduct of the reaction. This removal shifts the equilibrium towards the formation of the ester, thereby increasing the yield.
- **Heating:** The reaction mixture is heated to reflux in a suitable solvent (e.g., toluene) that forms an azeotrope with water.

- **Monitoring:** The reaction progress is monitored by observing the amount of water collected in the Dean-Stark trap.
- **Workup:** Upon completion, the reaction mixture is cooled. The catalyst is neutralized with a weak base (e.g., sodium bicarbonate solution).
- **Purification:** The organic layer is separated, washed, dried, and the final product is purified, typically by vacuum distillation, to yield pure **geranyl valerate**.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **geranyl valerate** via Fischer esterification.

Key Applications

Geranyl valerate is primarily used as a flavoring and fragrance agent.^{[2][3]} Its pleasant fruity and floral notes make it a valuable component in:

- **Fragrances:** Incorporated into perfumes, soaps, detergents, and other personal care products.^[6]
- **Food and Beverages:** Used to enhance citrus, peach, and pineapple flavor profiles in confectionery, dairy products, and beverages.^[6]

Conclusion

The chemical identity of **geranyl valerate** is unequivocally established by its structure and systematic IUPAC name, [(2E)-3,7-dimethylocta-2,6-dienyl] pentanoate. This name precisely describes its ester functionality, the specific isomeric form of its terpenoid backbone, and the length of its carboxylate chain. A clear understanding of this nomenclature and the underlying molecular structure is fundamental for scientists engaged in its synthesis, analysis, and application in the development of new products.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 5365850, **Geranyl valerate**. Available at: [\[Link\]](#)
- FooDB (2020). Showing Compound **Geranyl valerate** (FDB020001). Available at: [\[Link\]](#)
- Global Substance Registration System (GSRS). **GERANYL VALERATE**. Available at: [\[Link\]](#)
- Scent.vn. **Geranyl valerate** (CAS 10402-47-8): Odor profile, Properties, & IFRA compliance. Available at: [\[Link\]](#)
- The Good Scents Company. **geranyl valerate** [(2E)-3,7-dimethylocta-2,6-dienyl] pentanoate. Available at: [\[Link\]](#)
- Penta International Corporation (2018). Geranyl Isovalerate. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Showing Compound Geranyl valerate (FDB020001) - FooDB [\[foodb.ca\]](http://foodb.ca)
- 2. geranyl valerate CAS#: 10402-47-8 [\[m.chemicalbook.com\]](http://m.chemicalbook.com)
- 3. Geranyl valerate | C15H26O2 | CID 5365850 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)

- [4. GSRS \[gsrs.ncats.nih.gov\]](#)
- [5. geranyl valerate, 10402-47-8 \[thegoodscentscompany.com\]](#)
- [6. scent.vn \[scent.vn\]](#)
- To cite this document: BenchChem. [Geranyl Valerate: A Comprehensive Technical Guide to its Chemical Identity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b078271/docs#geranyl-valerate-a-comprehensive-technical-guide-to-its-chemical-identity\]](https://www.benchchem.com/product/b078271/docs#geranyl-valerate-a-comprehensive-technical-guide-to-its-chemical-identity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

